

A Comparative Guide to Analytical Methods for the Quantification of Red 33

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Compound of Interest

Compound Name: Red 33
CAS No.: 1342-94-5
Cat. No.: B1172321

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This guide provides a comprehensive comparison of analytical methodologies for the quantification of D&C **Red 33**, a synthetic azo dye used in cosmetics, drugs, and food products.^{[1][2]} The selection of an appropriate analytical technique is critical for quality control, regulatory compliance, and safety assessment. This document summarizes the performance of common analytical methods based on published experimental data, offering researchers, scientists, and drug development professionals a valuable resource for method selection and implementation.

Quantitative Performance of Analytical Methods

The following tables summarize the performance characteristics of High-Performance Liquid Chromatography (HPLC), Ultra-High-Performance Liquid Chromatography (UHPLC), and an Electrochemical Sensor method for the analysis of **Red 33**. The data is compiled from various studies to provide a comparative overview.

Table 1: Performance Characteristics of a UHPLC Method for Impurity Analysis in D&C Red No. 33^[3]

Parameter	Performance
Linearity (R^2)	>0.999
Accuracy (%)	98.2–104.3
Precision (%RSD)	0.0075–5.27
Limit of Detection (LOD)	Well below CFR specification levels
Limit of Quantification (LOQ)	Not explicitly stated

This UHPLC method was developed for the determination of organic impurities in D&C Red No. 33 and demonstrates excellent linearity, accuracy, and precision.[\[3\]](#)

Table 2: Performance Characteristics of a Liquid Chromatography Method for Seven Certified Color Additives, including Red Dyes[\[4\]](#)[\[5\]](#)

Parameter	Performance
Linearity (R^2)	Not explicitly stated for Red 33
Recovery (%)	80.8 - 106.4
Limit of Detection (LOD)	Not explicitly stated for Red 33
Limit of Quantification (LOQ)	Not explicitly stated for Red 33
Relative Standard Deviation (%RSD)	Not explicitly stated for Red 33

This liquid chromatography method was validated for the determination of seven certified color additives in various food matrices.[\[4\]](#)[\[5\]](#)

Table 3: Performance Characteristics of an Electrochemical Sensor for D&C **Red 33**[\[6\]](#)

Parameter	Performance
Linearity (R^2)	0.9906 (0.08–10 μ M) and 0.9932 (10–900 μ M)
Limit of Detection (LOD)	0.034 μ M
Recovery in Real Samples (%)	96 - 107

This novel electrochemical sensor provides a wide linear range and a low limit of detection for the determination of D&C **Red 33** in cosmetic samples like toothpaste and mouthwash.[\[6\]](#)

Experimental Protocols

Detailed methodologies are crucial for reproducing experimental results. Below are protocols for commonly employed analytical techniques for **Red 33** analysis.

High-Performance Liquid Chromatography (HPLC) with Photodiode Array (PDA) Detection

This method is widely used for the separation and quantification of **Red 33** and its impurities.[\[7\]](#)

- Instrumentation: A standard HPLC system equipped with a photodiode array detector.
- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile) is common.[\[8\]](#)
- Flow Rate: Typically around 1.0 mL/min.[\[4\]](#)
- Detection: The PDA detector is set to monitor at the wavelength of maximum absorbance for **Red 33**, which is around 530 nm.[\[7\]](#)
- Sample Preparation: Samples are typically dissolved in a suitable solvent, which may involve an extraction step for complex matrices.[\[4\]](#)

Ultra-High-Performance Liquid Chromatography (UHPLC)

UHPLC offers faster analysis times and improved resolution compared to traditional HPLC.[3]

- Instrumentation: A UHPLC system with a PDA detector.
- Column: A sub-2 μm particle size C18 column is frequently used for enhanced separation efficiency.[3]
- Mobile Phase: Similar to HPLC, a gradient of aqueous ammonium acetate and acetonitrile is often employed.[3]
- Detection: Analytes are identified by comparing their retention times and UV-visible spectra to those of reference standards.[3]
- Method Validation: The method is validated for linearity, limits of detection and quantitation, accuracy, and precision.[3]

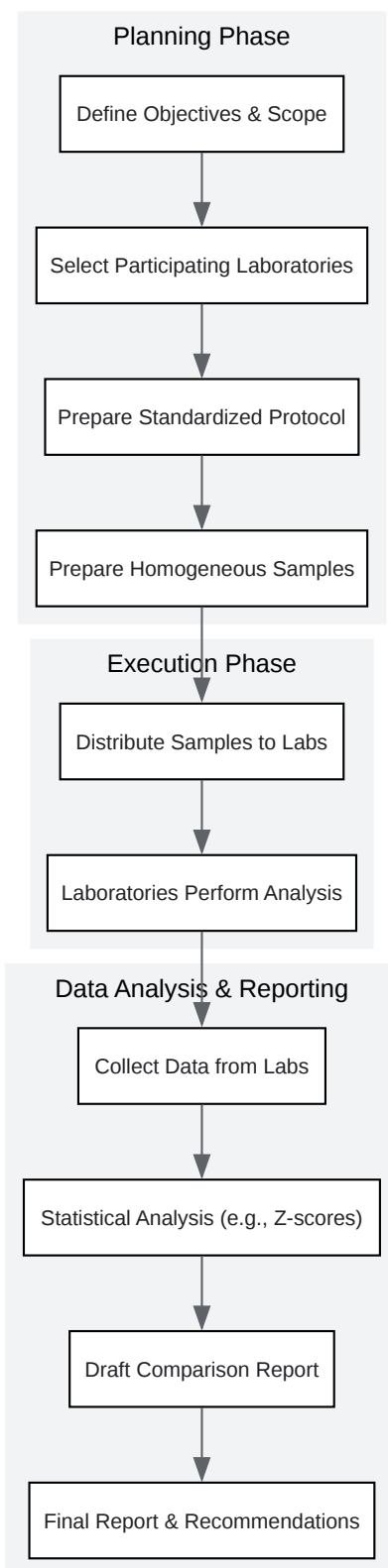
Spectrophotometry

While less specific than chromatographic methods, spectrophotometry can be a rapid and simple method for the quantification of **Red 33** in simple matrices.

- Instrumentation: A UV-Visible spectrophotometer.
- Procedure: The absorbance of a solution containing **Red 33** is measured at its wavelength of maximum absorbance.
- Quantification: The concentration is determined by comparing the absorbance to a standard curve prepared from known concentrations of **Red 33**.
- Limitations: This method is susceptible to interference from other colored compounds in the sample that absorb at a similar wavelength.[9][10]

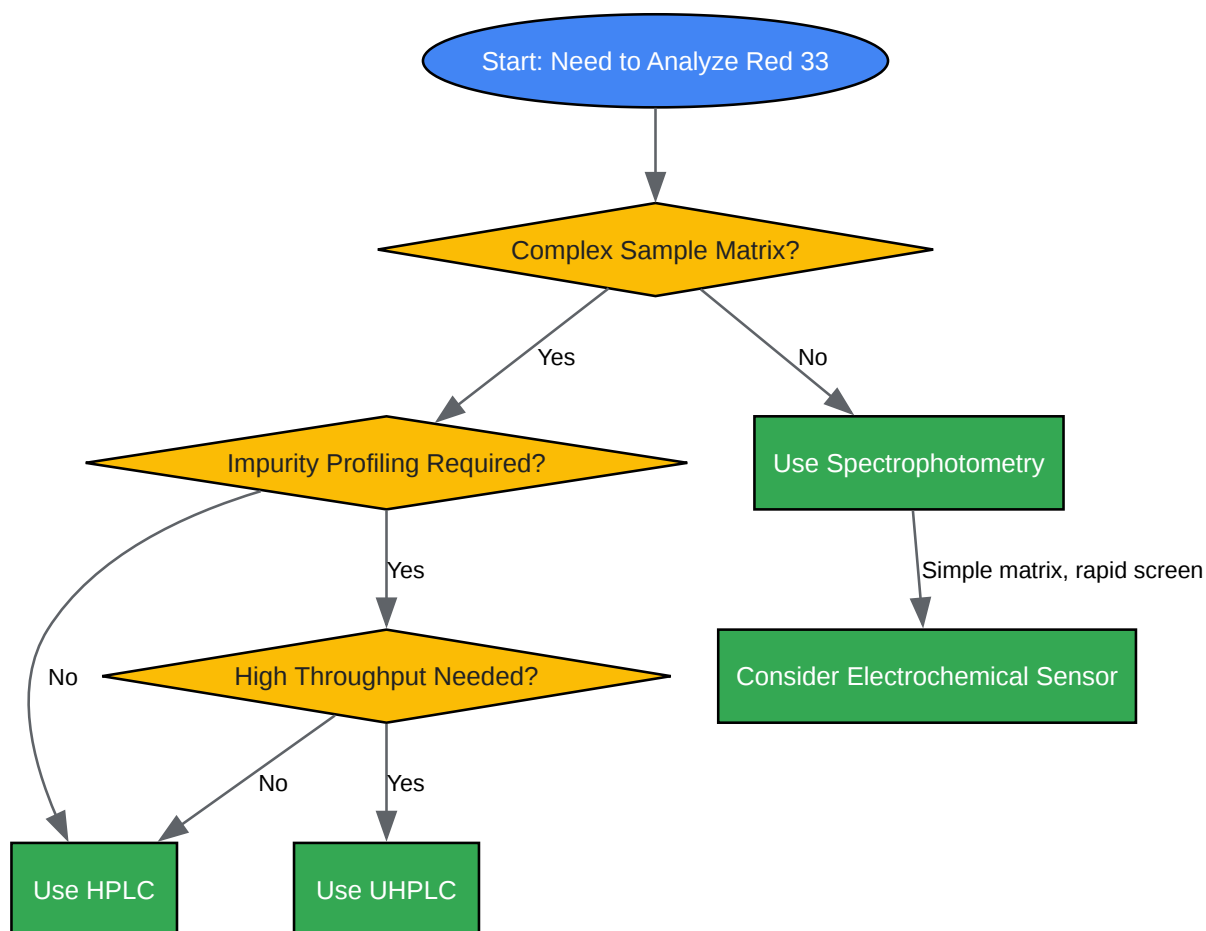
Visualizations

The following diagrams illustrate key workflows and decision-making processes in the analysis of **Red 33**.



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Caption: Workflow for an Inter-laboratory Comparison Study.



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Caption: Decision Flowchart for Selecting a **Red 33** Analytical Method.

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